

1-Naphthyl benzoate molecular weight and formula

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Compound of Interest

Compound Name: 1-Naphthyl benzoate

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Technical Data Sheet: 1-Naphthyl Benzoate

This document provides the core chemical properties of **1-Naphthyl benzoate**, a chemical compound often used as an intermediate in organic synthesis.^[1] It is an ester of 1-naphthol and benzoic acid.^[1]

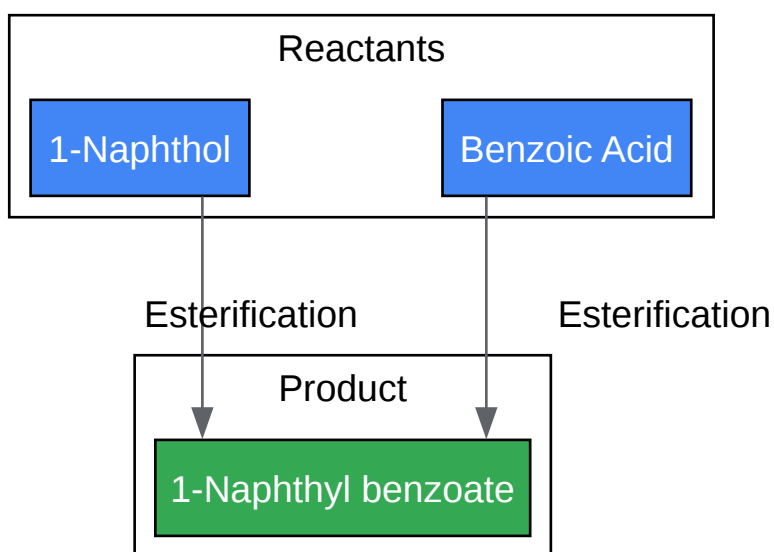
Chemical Identity and Properties

The fundamental molecular details of **1-Naphthyl benzoate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material specification in a research and development context.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₂ O ₂	PubChem[2], SIELC Technologies[3]
Molecular Weight	248.27 g/mol	PubChem[2]
Alternate Value	248.28 g/mol	Stenutz[4]
CAS Number	607-55-6	Benchchem[1], ChemicalBook[5]
IUPAC Name	naphthalen-1-yl benzoate	PubChem[2]
Synonyms	α-naphthyl benzoate, 1-Naphthalenol benzoate	Stenutz[4], PubChem[2]

Logical Relationship: Synthesis

The primary method for synthesizing **1-Naphthyl benzoate** is through the esterification of 1-naphthol with benzoic acid. This reaction can be catalyzed by an acid.[1] The relationship between the reactants and the product is illustrated in the following diagram.



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Diagram of the synthesis of **1-Naphthyl benzoate**.

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References

- 1. 1-Naphthyl benzoate | 607-55-6 | Benchchem [benchchem.com]
- 2. 1-Naphthalenol, 1-benzoate | C17H12O2 | CID 69086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Naphthyl benzoate | SIELC Technologies [sielc.com]
- 4. 1-naphthyl benzoate [stenutz.eu]
- 5. 1-naphthyl benzoate | 607-55-6 [chemicalbook.com]
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